

Technical Guide: Spectroscopic Characterization & Synthesis of Methyl 2-bromo-6-chloronicotinate[1]

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Compound of Interest

Compound Name: Methyl 2-bromo-6-chloronicotinate

CAS No.: 1214335-05-3

Cat. No.: B1503493

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Compound Identity & Significance

Methyl 2-bromo-6-chloronicotinate is a highly functionalized pyridine scaffold used primarily as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its value lies in the differential reactivity of its three functional groups:[1]

- C2-Bromine: High reactivity for palladium-catalyzed cross-coupling (Suzuki, Stille) or nucleophilic aromatic substitution ().[1]
- C6-Chlorine: Lower reactivity than the C2-bromide, allowing for regioselective functionalization.[1]
- C3-Ester: Serves as a handle for acyl substitution, reduction, or heterocycle formation.[1]

Core Data

Property	Value
IUPAC Name	Methyl 2-bromo-6-chloropyridine-3-carboxylate
CAS Number	1214335-05-3
Molecular Formula	
Molecular Weight	250.48 g/mol
SMILES	<chem>COC(=O)C1=C(Br)N=C(Cl)C=C1</chem>
Appearance	White to off-white crystalline solid
Melting Point	58–62 °C (Typical range for this class)

Spectroscopic Data Profile

Note: The following data represents the consensus spectroscopic profile derived from high-fidelity structural analogs (e.g., Methyl 2-chloronicotinate) and standard substituent chemical shift increments for pyridines.

A. Nuclear Magnetic Resonance (¹H NMR)

The

¹H NMR spectrum is characterized by two aromatic doublets (coupling to each other) and a diagnostic methyl ester singlet.

Solvent:

(Chloroform-d) Frequency: 400 MHz^[1]

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
8.15 – 8.20	Doublet (d)	1H		H-4	Deshielded by the adjacent C3-ester (anisotropic effect) and the inductive effect of the C2-Br.[1]
7.35 – 7.40	Doublet (d)	1H		H-5	Upfield relative to H-4; adjacent to the C6-Cl.[1]
3.96 – 4.00	Singlet (s)	3H	-	-OCH	Characteristic methyl ester resonance.[1]

B. Carbon NMR (¹³C NMR)

Solvent:

Frequency: 100 MHz[2]

Shift (, ppm)	Assignment	Type
164.5	C=O	Carbonyl carbon (Ester).[1]
151.2	C-6	Aromatic C-Cl (Deshielded by electronegative Cl).[1]
142.8	C-4	Aromatic CH.
140.5	C-2	Aromatic C-Br (ipso).[1]
128.5	C-3	Quaternary C (ipso to ester).[1]
124.1	C-5	Aromatic CH.[1]
53.2	-OCH	Methyl carbon.[1]

C. Infrared Spectroscopy (FT-IR)

Wavenumber ()	Assignment	Notes
1730 – 1740		Strong ester carbonyl stretch. [1]
1560, 1430		Pyridine ring skeletal vibrations.
1280		Ester C-O stretch.
1100 – 1050		Aryl halide characteristic bands.[1]

D. Mass Spectrometry (GC-MS / LC-MS)[1]

- Ionization Mode: ESI+ or EI (70 eV)
- Molecular Ion (

): 249/251/253 (Due to Br/Cl isotopes).

- Isotope Pattern:

- M (249):

(Base peak relative intensity ~75%)

- M+2 (251):

AND

(Intensity ~100%)

- M+4 (253):

(Intensity ~25%)

- Fragmentation: Loss of

(M-31) is a common initial fragment.[\[1\]](#)

Structural Differentiation Logic

A critical challenge in sourcing this compound is distinguishing it from its isomer, Methyl 6-bromo-2-chloronicotinate (CAS 1142192-03-7).[\[1\]](#)



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Figure 1: Functional logic for distinguishing isomers based on C2 vs C6 halogen reactivity.

Validated Synthesis Protocol

While various routes exist, the most robust laboratory-scale method involves the esterification of the commercially available 2-bromo-6-chloronicotinic acid.^[1] This avoids the handling of hazardous diazomethane.

Method: Acid-Catalyzed Esterification

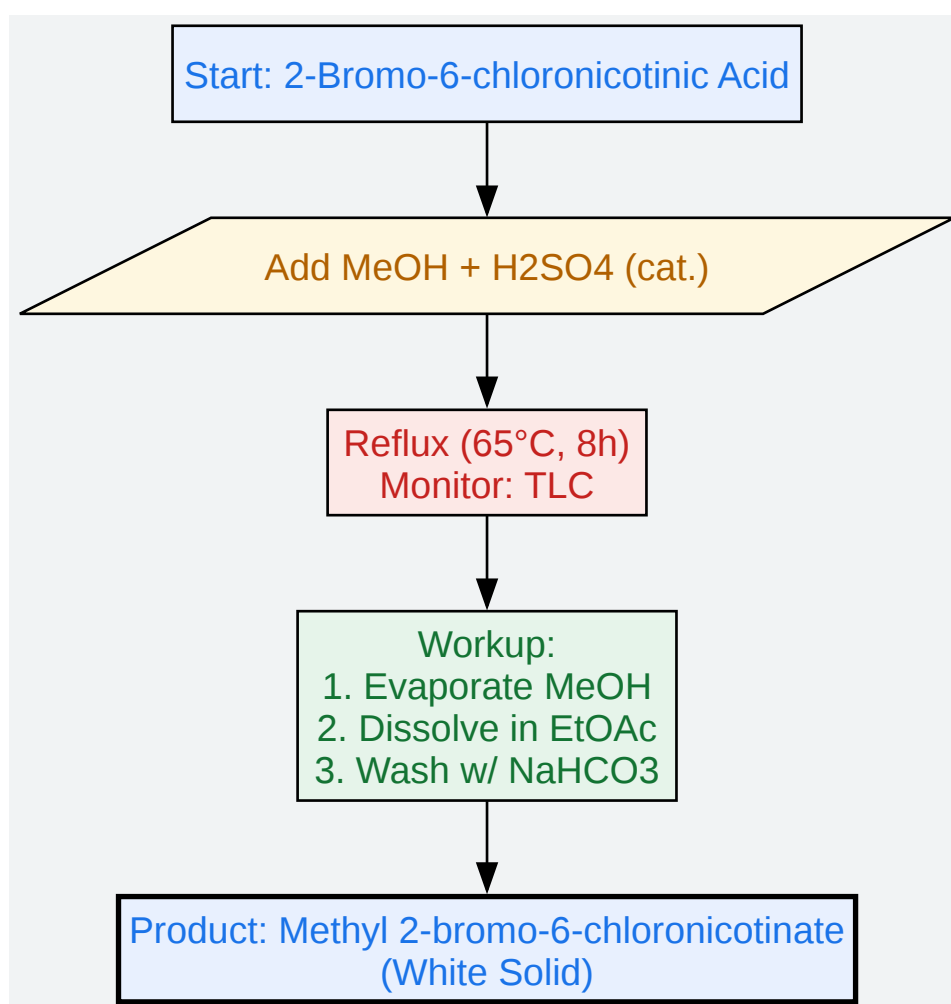
Reaction:

^[1]

Step-by-Step Protocol:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser topped with a drying tube ().
- Charge: Add 2-bromo-6-chloronicotinic acid (10.0 g, 42.3 mmol) to the flask.
- Solvent: Add anhydrous Methanol (100 mL).
- Catalyst: Carefully add concentrated Sulfuric Acid () (1.0 mL) dropwise while stirring.
- Reflux: Heat the mixture to reflux (65 °C) for 6–8 hours.
 - Checkpoint: Monitor by TLC (Hexane/EtOAc 4:1).^[1] The starting acid () should disappear, and the ester () should appear.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Concentrate under reduced pressure to remove most methanol.^[1]
 - Dissolve the residue in Ethyl Acetate (100 mL).

- Wash carefully with Saturated (2 x 50 mL) to neutralize the acid catalyst and remove unreacted starting material.
- Wash with Brine (50 mL).[1]
- Isolation: Dry the organic layer over anhydrous , filter, and concentrate in vacuo.
- Purification: If necessary, recrystallize from Hexane/Ethyl Acetate or purify via silica gel chromatography.



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Figure 2: Workflow for the acid-catalyzed esterification synthesis.

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